

# 1-(3-Bromobenzyl)pyrrolidine molecular weight and formula

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## Compound of Interest

Compound Name: 1-(3-Bromobenzyl)pyrrolidine

Cat. No.: B071781

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## An In-Depth Technical Guide to 1-(3-Bromobenzyl)pyrrolidine

This technical guide provides essential information regarding the molecular properties of **1-(3-Bromobenzyl)pyrrolidine**, a compound of interest for researchers, scientists, and professionals in drug development and organic synthesis.

## Molecular Data Summary

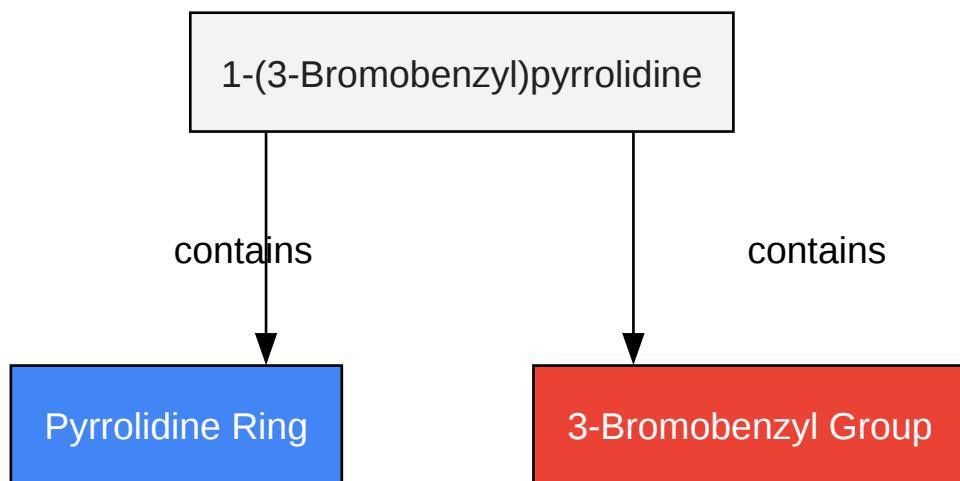
The fundamental molecular characteristics of **1-(3-Bromobenzyl)pyrrolidine** are summarized below. This data is crucial for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value
Molecular Formula	C <sub>11</sub> H <sub>14</sub> BrN <sup>[1]</sup>
Molecular Weight	240.14 g/mol <sup>[1][2]</sup>
CAS Number	168820-15-3 <sup>[1]</sup>

## Structural Composition

**1-(3-Bromobenzyl)pyrrolidine** is comprised of two primary structural moieties: a pyrrolidine ring and a 3-bromobenzyl group. The pyrrolidine ring is a five-membered saturated heterocycle

containing one nitrogen atom. The 3-bromobenzyl group is a benzene ring substituted with a bromine atom at the meta position and a methylene bridge.

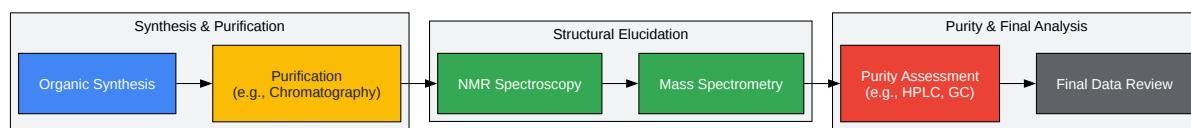


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Caption: Logical relationship of **1-(3-Bromobenzyl)pyrrolidine**'s core components.

## Conceptual Experimental Workflow: Compound Characterization

The following diagram illustrates a generalized workflow for the characterization of a chemical compound such as **1-(3-Bromobenzyl)pyrrolidine**. This process is fundamental in research and drug development to confirm the identity, purity, and structure of a synthesized or procured molecule.



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Caption: A typical experimental workflow for chemical compound characterization.

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## References

- 1. 1-(3-Bromobenzyl)pyrrolidine [myskinrecipes.com]
- 2. 1-(3-Bromobenzyl)pyrrolidine - CAS:168820-15-3 - Sunway Pharm Ltd [3wpharm.com]
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